

Technical Guide: Methyl 3-chloro-2-oxobutanoate (CAS 267883-53-4)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 3-chloro-2-oxobutanoate

Cat. No.: B1499570

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Synthesis, Quality Assurance, and Strategic Sourcing for Drug Discovery

Executive Summary

Methyl 3-chloro-2-oxobutanoate (CAS 267883-53-4) is a specialized heterocyclic building block, primarily utilized in the Hantzsch thiazole synthesis to access 5-methylthiazole-4-carboxylate scaffolds. Unlike its more common isomer (Methyl 2-chloro-3-oxobutanoate, used for 4-methylthiazole-5-carboxylates in drugs like Febuxostat), this molecule allows medicinal chemists to invert the regiochemistry of the thiazole core. This structural inversion is critical for Structure-Activity Relationship (SAR) exploration in kinase inhibitors and metabolic disease targets.

This guide addresses the technical challenges of sourcing this non-commodity intermediate, providing a self-validating quality control protocol and a synthesis-based impurity analysis to ensure experimental integrity.

Chemical Profile & Regiochemical Significance

Structural Identity[1][2]

- CAS Number: 267883-53-4[1][2]

- IUPAC Name: **Methyl 3-chloro-2-oxobutanoate**[\[1\]](#)

- Molecular Formula: C

H

ClO

[\[3\]](#)

- Molecular Weight: 150.56 g/mol

- SMILES:COC(=O)C(=O)C(C)Cl

The "Isomer Trap" in Sourcing

A common pitfall in sourcing this material is confusion with its constitutional isomer, which is widely available as a commodity chemical.

Feature	Target Molecule (CAS 267883-53-4)	Common Isomer (CAS 4755-81-1)
Name	Methyl 3-chloro-2-oxobutanoate	Methyl 2-chloro-3-oxobutanoate
Structure	-keto, -chloro ester	-chloro, -keto ester
Hantzsch Product	4-Carboxy-5-methylthiazole	5-Carboxy-4-methylthiazole
Availability	Custom Synthesis / Spot Market	Commodity / Bulk Stock
Key Use	Novel SAR / Scaffold Inversion	Febuxostat / Cefditoren synthesis

Critical Directive: When ordering, explicitly verify the position of the chlorine atom relative to the ketone and ester. The target molecule (CAS 267883-53-4) has the chlorine on the terminal ethyl group (position 3), not between the carbonyls.

Synthesis & Impurity Landscape

Understanding the synthesis of CAS 267883-53-4 is essential for anticipating impurities that suppliers may fail to report.

Synthetic Route (The "Oxalate" Pathway)

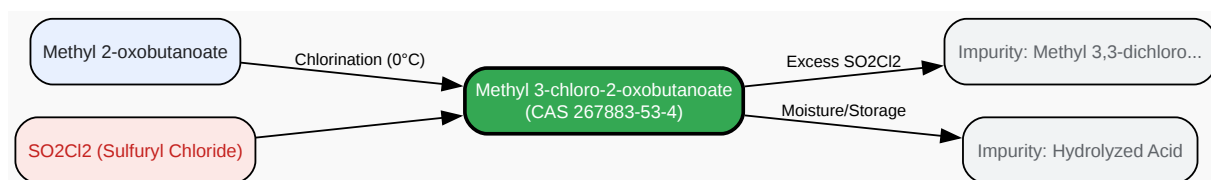
The most industrial-viable route involves the chlorination of methyl 2-oxobutanoate (alpha-ketobutyrate).

- Precursor Formation: Reaction of Dimethyl Oxalate with Ethyl Magnesium Bromide yields Methyl 2-oxobutanoate.
- Chlorination: Controlled chlorination using Sulfuryl Chloride () at low temperature (to RT).

Impurity Profile (The "Hidden" Contaminants)

Since this is often a "made-to-order" chemical, purification is frequently minimal (distillation).

- Impurity A (Starting Material): Methyl 2-oxobutanoate.[3][4] Risk:[5] Competes in Hantzsch reaction to form non-chlorinated side products.
- Impurity B (Over-chlorination): Methyl 3,3-dichloro-2-oxobutanoate. Risk:[5] Forms unstable byproducts or acts as a chain terminator.
- Impurity C (Hydrolysis): 3-chloro-2-oxobutanoic acid. Risk:[5] Acidic degradation due to moisture exposure during shipping.



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Figure 1: Synthesis pathway and genesis of critical impurities.

Quality Assurance: A Self-Validating Protocol

Do not rely solely on the Certificate of Analysis (CoA) provided by custom synthesis houses. Implement this internal validation protocol upon receipt.

Visual Inspection

- Expected Appearance: Colorless to pale yellow oil.
- Red Flag: Dark brown or black liquid indicates significant polymerization or acid-catalyzed degradation.

Analytical Validation (NMR)

Run a

-NMR in

. This is the definitive test for identity and purity.

- Diagnostic Signal (Target): Look for a quartet at
ppm (corresponding to the
proton) and a doublet at
ppm (the terminal methyl group).
- Diagnostic Signal (Impurity A): A triplet/quartet pattern typical of the ethyl group in
unchlorinated Methyl 2-oxobutanoate (
ppm for
).
- Diagnostic Signal (Impurity C): Broad singlet

ppm (Carboxylic acid proton) indicating hydrolysis.

Handling & Storage

- **Reactivity:** The molecule is an

-keto ester with a

-halogen. It is prone to decarboxylation and hydrolysis.
- **Storage:** Store at -20°C under inert gas (Argon/Nitrogen).
- **Shelf Life:** typically <6 months. Re-validate purity before every critical reaction.

Strategic Sourcing & Suppliers

This compound is not a "catalog commodity." It typically resides in the Spot Market or Custom Synthesis tier.

Supplier Landscape

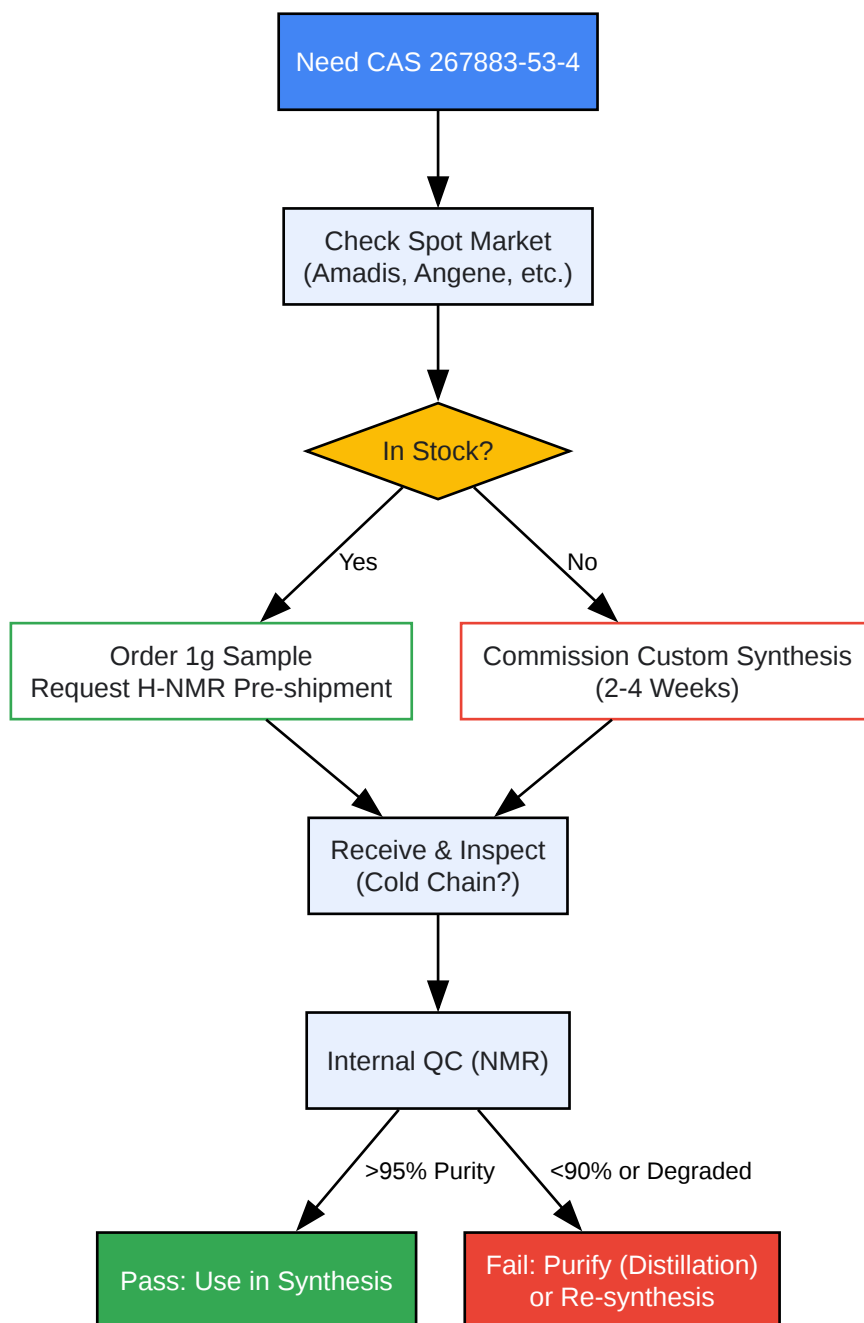
Most listings are from aggregators or custom synthesis labs in China. Major Western catalogs (Sigma, Fisher) rarely stock this specific isomer.

Verified Supplier Types:

- **Custom Synthesis Specialists (Tier 1):** Companies like Amadis Chemical and Angene International list this CAS. They often synthesize on demand.
 - **Lead Time:** 2–4 weeks.
 - **Risk:**[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Batch-to-batch variability.
- **Aggregators (Tier 2):** Vendors like Conier Chem or Echemi listings. These firms source from Tier 1 labs.
 - **Lead Time:** Variable.
 - **Risk:**[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Lower control over cold-chain logistics.

Sourcing Protocol (The "Go/No-Go" Decision)

Use the following decision tree to manage supply risk.



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Figure 2: Strategic sourcing and validation workflow.

Experimental Application: Hantzsch Thiazole Synthesis

To utilize CAS 267883-53-4 effectively, follow this general procedure to access the inverted thiazole scaffold.

Reaction:

Protocol:

- Dissolve 1.0 equiv of Thioamide in Ethanol (0.5 M).
- Add 1.1 equiv of **Methyl 3-chloro-2-oxobutanoate**.
- Reflux for 2–4 hours. Monitor by TLC (The starting keto-ester is UV active; disappearance indicates conversion).
- Concentrate and neutralize with saturated .
- Extract with Ethyl Acetate. The product (Methyl 5-methylthiazole-4-carboxylate derivative) is usually a stable solid.

Note on Regiochemistry: The C3-Methyl of the starting material becomes the C5-Methyl of the thiazole. The C2-Carboxylate of the starting material becomes the C4-Carboxylate of the thiazole.

References

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- To cite this document: BenchChem. [Technical Guide: Methyl 3-chloro-2-oxobutanoate (CAS 267883-53-4)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1499570/docs#technical-guide-methyl-3-chloro-2-oxobutanoate-cas-267883-53-4\]](https://www.benchchem.com/product/b1499570/docs#technical-guide-methyl-3-chloro-2-oxobutanoate-cas-267883-53-4)

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